An In-Depth Technical Guide to MM 47755: A Promising Angucyclinone Antibiotic

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Compound of Interest

Compound Name: *MM 47755*

Cat. No.: *B1244133*

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Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the physical, chemical, and biological properties of **MM 47755**, an angucyclinone antibiotic with promising therapeutic potential. Drawing from foundational research and recent discoveries, this document is intended to be a valuable resource for researchers and professionals engaged in drug discovery and development.

Introduction: Unveiling MM 47755

MM 47755 is a naturally occurring antibiotic belonging to the angucyclinone class of aromatic polyketides.[1] First isolated from Streptomyces sp. Gö 40/14, it has demonstrated a range of biological activities, including antibacterial, antifungal, and antiparasitic properties.[1][2] Also known by its synonyms, 6-Deoxy-8-O-methylrabelomycin and (-)-8-O-Methyltetrangomycin, this compound has garnered interest for its unique mode of action against methicillin-resistant Staphylococcus aureus (MRSA).[2][3]

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Physicochemical Properties: A Snapshot

A thorough understanding of the physical and chemical characteristics of a compound is fundamental to its development as a therapeutic agent. The key properties of **MM 47755** are summarized below.

Property	Value	Reference
CAS Number	117620-87-8	[1]
Molecular Formula	C20H16O5	[1]
Molecular Weight	336.3 g/mol	[1]
Appearance	Yellow solid	[1]
Solubility	Soluble in DMSO, methanol, and acetone. Slightly soluble in acetonitrile (0.1-1 mg/ml).	[1][2]
Storage	Store at -20°C for long-term stability.	[1]

Chemical Identity and Structure

MM 47755 possesses a benz[a]anthracene core, a defining feature of the angucyclinone family. Its chemical structure has been elucidated through spectroscopic methods.

Synonyms:

- 6-Deoxy-8-O-methylrabelomycin[2]
- (-)-8-O-Methyltetrangomycin[3]

Biological Activity and Mechanism of Action: A Multifaceted Compound

MM 47755 exhibits a diverse range of biological activities, making it a compound of significant interest for further investigation.

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Antimicrobial Activity

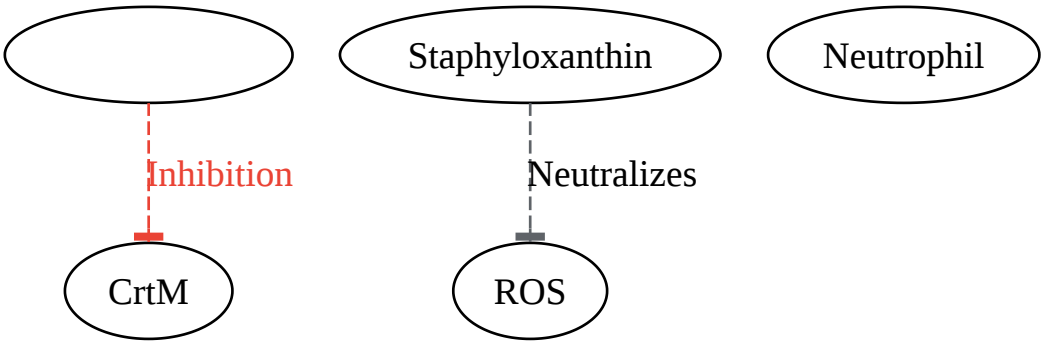
MM 47755 has demonstrated activity against a spectrum of microorganisms.

- Antibacterial Activity: It is active against the Gram-positive bacterium Bacillus subtilis, with a reported Minimum Inhibitory Concentration (MIC) of 25 µg/ml.[2] Of particular clinical relevance is its activity against methicillin-resistant Staphylococcus aureus (MRSA), with a reported IC50 of 48 µg/ml.[2]

- Antifungal Activity: While generally classified as having antifungal properties, specific MIC values against a broad panel of fungal species are not extensively documented in publicly available literature.[1]

A Novel Anti-Virulence Strategy: Inhibition of Staphyloxanthin Production

One of the most compelling aspects of **MM 47755**'s mechanism of action is its ability to inhibit the production of staphyloxanthin in MRSA, with an IC50 of 6 µg/ml.[2] Staphyloxanthin is a carotenoid pigment that acts as a virulence factor, protecting the bacteria from the host's immune response, specifically from reactive oxygen species (ROS) produced by neutrophils. By inhibiting this pigment, **MM 47755** renders MRSA more susceptible to oxidative stress and clearance by the immune system. The precise enzymatic target in the staphyloxanthin biosynthesis pathway for **MM 47755** has not been definitively elucidated.



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Caption: Proposed mechanism of **MM 47755** as a staphyloxanthin inhibitor.

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Antiparasitic and Cytotoxic Activities

Beyond its antimicrobial effects, **MM 47755** has shown activity against the malaria parasite Plasmodium berghei, with a reported IC50 of 18.5 µM.[2]

In terms of cytotoxicity, **MM 47755** displays a favorable profile against the human liver cancer cell line HepG2, with an IC50 value greater than 100 µM, suggesting low toxicity to these cells.[2] This selectivity is a desirable characteristic for a potential therapeutic agent. The broader cytotoxic profile against a range of cancer cell lines and the specific signaling pathways involved in any potential anti-cancer activity require further investigation.

Experimental Protocols: A Guide for the Bench Scientist

To facilitate further research, this section provides a standardized protocol for the preparation of **MM 47755** stock solutions for in vitro assays.

Preparation of a 10 mM Stock Solution in DMSO

Rationale: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **MM 47755** due to its excellent solubilizing capacity for this compound. This allows for the creation of a concentrated stock that can be easily diluted to working concentrations in aqueous media for various bioassays.

Materials:

- **MM 47755** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

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Procedure:

- Equilibration: Allow the vial of **MM 47755** to come to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out the desired amount of **MM 47755**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.36 mg of **MM 47755** (Molecular Weight = 336.3 g/mol).
- Dissolution: Add the calculated volume of anhydrous DMSO to the **MM 47755** powder in a sterile amber microcentrifuge tube.
- Mixing: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Sterilization (Optional): If required for the specific application, the stock solution can be filter-sterilized through a 0.22 µm DMSO-compatible syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C, protected from light.

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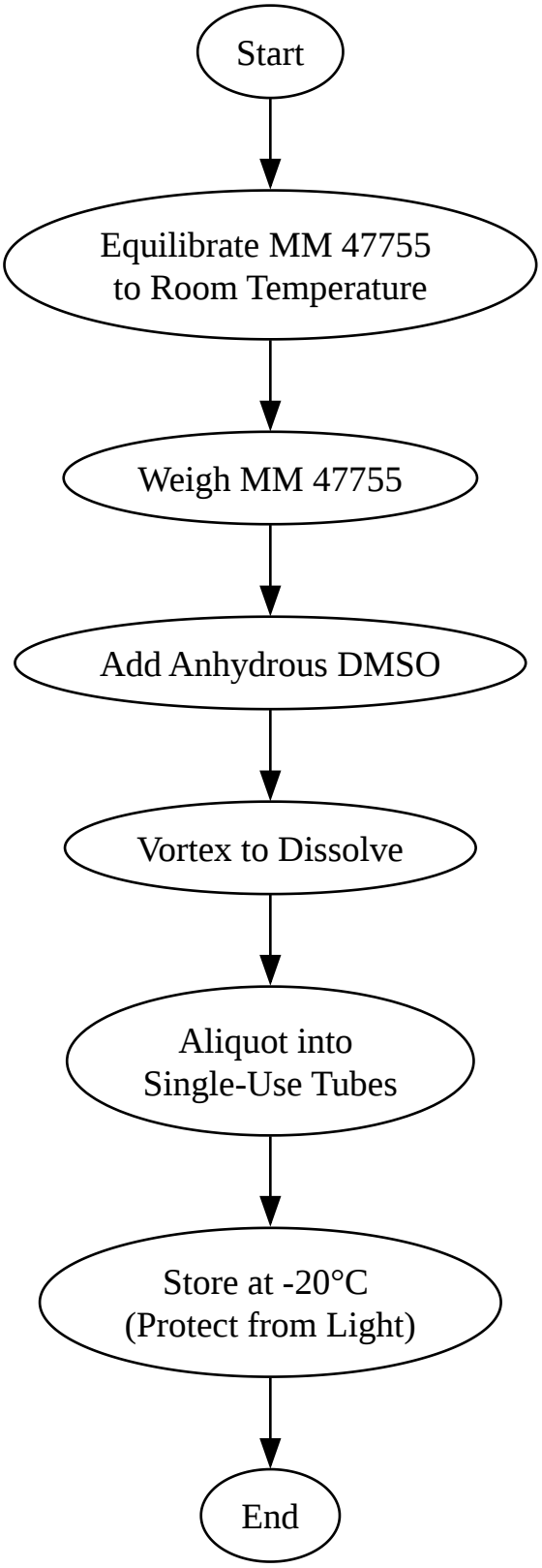

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Caption: Workflow for preparing an **MM 47755** stock solution.

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Future Directions and Conclusion

MM 47755 stands out as a promising natural product with a multifaceted biological profile. Its unique anti-virulence activity against MRSA through the inhibition of staphyloxanthin production presents a compelling avenue for the development of novel therapeutics that can act in concert with the host immune system. Further research should focus on:

- Elucidating the precise molecular target of **MM 47755** in the staphyloxanthin biosynthesis pathway.
- Expanding the antimicrobial and antifungal spectrum through comprehensive MIC and minimum bactericidal/fungicidal concentration (MBC/MFC) studies.
- Investigating the in vivo efficacy of **MM 47755** in animal models of MRSA infection.
- Exploring the potential of **MM 47755** as a lead compound for the synthesis of more potent and selective analogs.
- Delving deeper into its cytotoxic mechanism against various cancer cell lines to assess its potential as an anticancer agent.

In conclusion, **MM 47755** represents a valuable chemical scaffold with significant potential for the development of new anti-infective and potentially anti-cancer therapies. This guide provides a solid foundation for researchers to build upon as they explore the full therapeutic utility of this intriguing angucyclinone antibiotic.

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